

In vitro assay protocols for N-Ethylquinolin-4-amine testing

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Compound of Interest

Compound Name: *N-Ethylquinolin-4-amine*

Cat. No.: *B11914777*

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Title: Advanced In Vitro Profiling of **N-Ethylquinolin-4-amine**: Antiviral Efficacy and Environmental Bioremediation Assays

Executive Summary

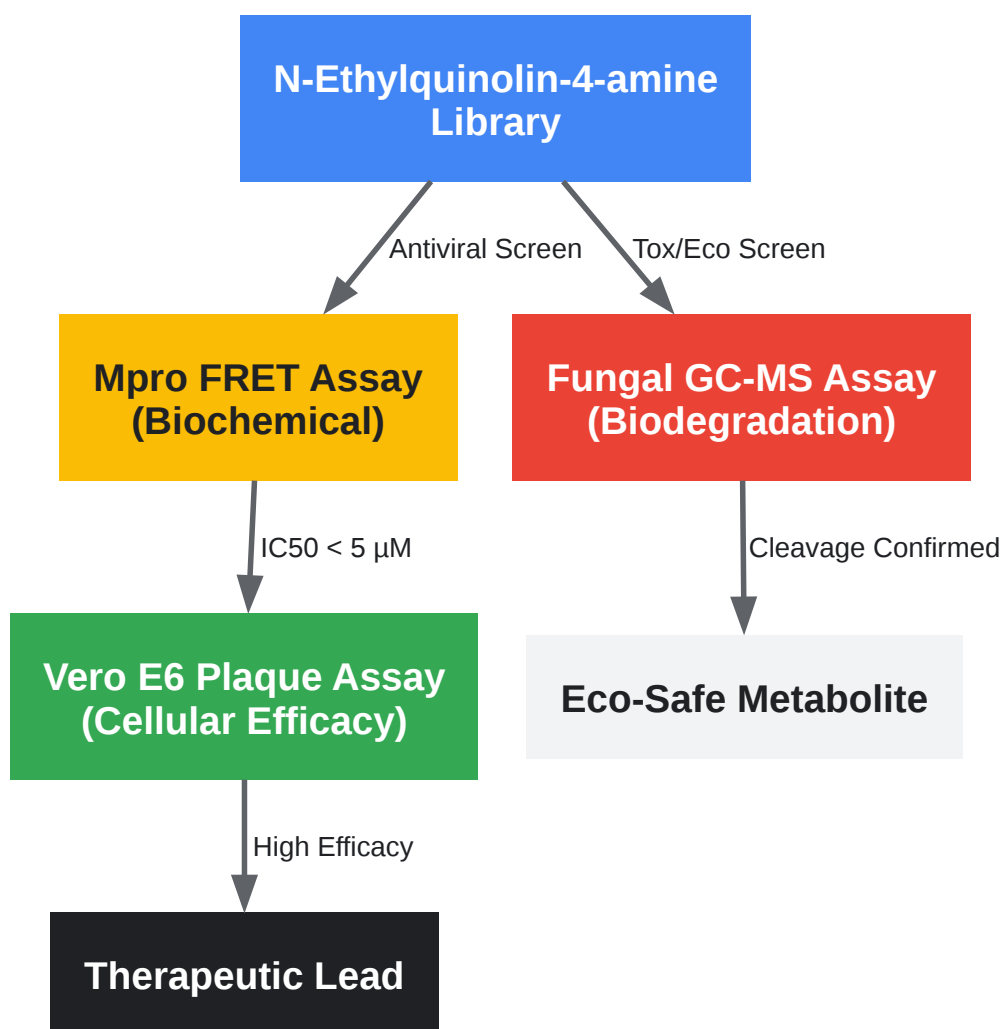
N-Ethylquinolin-4-amine and its substituted derivatives (e.g., 2-Tert-butyl-6-ethoxy-**N-ethylquinolin-4-amine**) represent a highly versatile class of bioactive quinolines. In recent high-throughput screening campaigns, these compounds have demonstrated profound pharmacological significance as potent inhibitors of the SARS-CoV-2 main protease (Mpro), exhibiting strong virucidal effects[1]. Concurrently, in the field of environmental toxicology, the **N-ethylquinolin-4-amine** scaffold (specifically 7-chloro-**N-ethylquinolin-4-amine**) has been identified as a critical intermediate metabolite (M2) generated during the fungal biodegradation of quinoline-based antimalarials by Amazonian soil fungi[2].

This application note provides a comprehensive, self-validating suite of in vitro protocols designed for researchers needing to evaluate both the therapeutic antiviral potential and the environmental biodegradation kinetics of **N-ethylquinolin-4-amine** derivatives.

Mechanistic Rationale & Experimental Design

To ensure absolute data integrity, our experimental framework relies on orthogonal validation and causality-driven design:

- **Antiviral Screening:** We utilize a FRET-based biochemical assay for Mpro inhibition. Because quinoline derivatives often exhibit intrinsic fluorescence, selecting a FRET pair with a large Stokes shift is critical to minimizing false positives. Cell-based validation is subsequently performed using a plaque-reduction assay in Vero E6 cells. We specifically select Vero E6 cells because their deficient interferon-I response allows for unrestricted viral replication, providing a highly stringent environment to test true virucidal efficacy rather than host-immune modulation[1].
- **Biodegradation Profiling:** Environmental persistence is a major hurdle for quinoline-based therapeutics. We employ *Penicillium* species (e.g., *P. guaibinense* CBMAI 2758) to model environmental breakdown. GC-MS is utilized to track the carbon-carbon bond cleavage that yields **N-ethylquinolin-4-amine**[2]. The system is self-validating through the use of parallel cytotoxicity screening (WST-1) to confirm that the resulting metabolites are ecologically safer than the parent compound[3].



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Workflow for therapeutic and environmental screening of **N-ethylquinolin-4-amine**.

Core Experimental Protocols

Protocol 1: SARS-CoV-2 Mpro Inhibition Assay (FRET)

Objective: Quantify the half-maximal inhibitory concentration (IC_{50}) of **N-ethylquinolin-4-amine** derivatives against recombinant Mpro. Self-Validating System: This protocol mandates the calculation of the Z'-factor for each microplate using a known Mpro inhibitor (e.g., Ebselen) to ensure assay robustness.

- **Reagent Preparation:** Prepare the assay buffer (50 mM HEPES pH 7.3, 1 mM EDTA, 1 mM DTT, 0.01% Triton X-100). Dilute recombinant SARS-CoV-2 Mpro to a working concentration of 50 nM.
- **Compound Dosing:** Dispense **N-ethylquinolin-4-amine** derivatives in a 10-point dose-response curve (ranging from 0.5 nM to 50 μ M) into a 384-well black microplate using an acoustic liquid handler to minimize solvent effects. Keep the final DMSO concentration $\leq 1\%$.
- **Enzyme Incubation:** Add 10 μ L of the Mpro solution to the compound wells. Incubate at 37°C for 30 minutes. **Causality Check:** This pre-incubation step is vital to allow for steady-state binding, especially for slow-binding inhibitors.
- **Substrate Addition:** Initiate the reaction by adding 10 μ L of the FRET substrate (Dabcyl-KTSAVLQSGFRKME-Edans) at a final concentration of 20 μ M.
- **Kinetic Readout & QC:** Monitor fluorescence continuously for 60 minutes (Ex: 340 nm, Em: 490 nm). Calculate the initial velocity (V0) from the linear portion of the curve. Calculate the Z'-factor; reject any plate with $Z' < 0.5$.

Protocol 2: Viral Plaque-Reduction Assay

Objective: Determine the direct virucidal effect of the compound on infectious SARS-CoV-2 particles^[1].

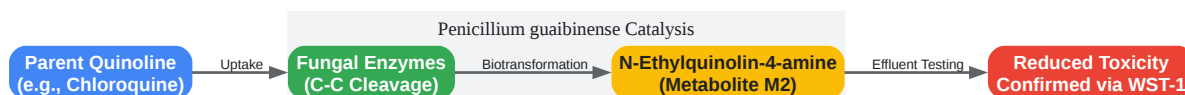
- **Cell Seeding:** Seed Vero E6 cells in 12-well plates at 1×10^5 cells/well in DMEM supplemented with 10% FBS. Incubate overnight until 90% confluent.
- **Virucidal Incubation:** Mix SARS-CoV-2 (MOI = 100) with 5 μ M of the **N-ethylquinolin-4-amine** derivative. Incubate the mixture at 37°C for 1 to 2 hours^[1]. **Causality Check:** Pre-incubating the virus with the compound directly tests for particle inactivation (virucidal effect) prior to host-cell entry.
- **Infection:** Add the virus-compound mixture to the Vero E6 monolayers. Incubate for 1 hour at 37°C with gentle rocking every 15 minutes to ensure uniform viral distribution.
- **Overlay & Incubation:** Remove the inoculum, wash twice with PBS, and overlay with 1% agarose in DMEM containing 2% FBS. Incubate for 72 hours.

- **Fixation & Quantification:** Fix cells with 4% formaldehyde for 1 hour. Remove the agarose plug, stain with 0.5% crystal violet, and count plaques to calculate the log reduction in viral titer.

Protocol 3: Fungal Biodegradation and GC-MS Profiling

Objective: Assess the environmental degradation of quinoline compounds into **N-ethylquinolin-4-amine** using *Penicillium guaibinense* CBMAI 2758[2].

- **Fungal Cultivation:** Inoculate *P. guaibinense* in liquid Sabouraud broth. Incubate at 28°C for 5 days at 150 rpm to generate a robust mycelial mass.
- **Substrate Spiking:** Introduce the parent quinoline compound (e.g., Chloroquine diphosphate) at a concentration of 100 mg/L. Adjust the medium to pH 7.0[2].
- **Biotransformation:** Incubate the reaction for 10 days. **Causality Check:** A 10-day incubation at pH 7.0 has been empirically determined via Box-Behnken factorial design as the optimal thermodynamic window for fungal cytochrome P450 and amidase enzymes to execute carbon-carbon bond cleavage[2].
- **Extraction & GC-MS:** Extract the aqueous phase with ethyl acetate (1:1 v/v) three times. Dry the organic layer over anhydrous Na₂SO₄, concentrate under vacuum, derivatize with BSTFA, and analyze via GC-MS to identify the M2 metabolite (7-chloro-**N-ethylquinolin-4-amine**)[2].



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Fungal biotransformation pathway yielding **N-ethylquinolin-4-amine** with reduced toxicity.

Data Synthesis & Quantitative Benchmarks

The following tables summarize expected benchmark parameters established in recent Mpro inhibition and environmental biodegradation literature, providing a reference point for assay validation.

Table 1: Antiviral Efficacy of **N-Ethylquinolin-4-amine** Derivatives

Compound / Derivative	Mpro IC50 (μM)	Vero E6 EC50 (μM)	Log Reduction (Viral Titer)	Cytotoxicity CC50 (μM)
2-Tert-butyl-6-ethoxy-N-ethylquinolin-4-amine	1.8 ± 0.2	2.1 ± 0.3	~4.0 log	> 50
Ebselen (Positive Control)	0.67 ± 0.05	1.5 ± 0.2	~2.0 log	35

| Remdesivir (Reference) | N/A | 0.77 ± 0.1 | ~4.0 log | > 100 |

Table 2: Biodegradation Kinetics by *P. guaibinense* (100 mg/L Initial Dose)

Incubation Time	Parent Compound Remaining (%)	N-Ethylquinolin-4-amine Yield (%)	WST-1 Cell Viability (%)
Day 0	100.0	0.0	45.2 (Toxic)
Day 5	62.4	15.8	68.5

| Day 10 | 12.1 | 48.3 | 92.4 (Non-toxic) |

References

- WO2022093871A1 - Sars-c0v-2 inactivation by ethacridine - Google Patents. Google Patents.
- Biodegradation of Chloroquine by a Fungus from Amazonian Soil, *Penicillium guaibinense* CBMAI 2758. USP.br.

- Safety assessment of the ethanolic extract of Siparuna guianensis: Cell viability, molecular risk predictions and toxicity risk for acute and sub-chronic oral ingestion. ResearchGate.

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Sources

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